

"1,3,3,5-Tetrachloropentane chemical suppliers"

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Compound of Interest

Compound Name: **1,3,3,5-Tetrachloropentane**

Cat. No.: **B14692985**

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Technical Guide: 1,3,3,5-Tetrachloropentane

For Researchers, Scientists, and Drug Development Professionals

Introduction

1,3,3,5-Tetrachloropentane is a chlorinated hydrocarbon with the molecular formula $C_5H_8Cl_4$.

[1][2] This document serves as a technical guide, consolidating available data on its chemical properties, and outlining general methodologies for its characterization. It is important to note that while this compound is listed in chemical databases and is indicated to be in commercial production, detailed experimental data regarding its synthesis, physical properties, and specific applications are limited in publicly accessible literature.[1]

Chemical Identity and Properties

A summary of the key identifiers and computed chemical properties for **1,3,3,5-Tetrachloropentane** is provided below.

Property	Value	Source
Chemical Name	1,3,3,5-Tetrachloropentane	PubChem[2]
CAS Number	24616-07-7	LookChem[1], PubChem[2]
Molecular Formula	C ₅ H ₈ Cl ₄	LookChem[1], PubChem[2]
Molecular Weight	209.931 g/mol	LookChem[1]
Canonical SMILES	C(CCl)C(CCCl)(Cl)Cl	LookChem[1]
InChIKey	AVFZURCSBSQCSO-UHFFFAOYSA-N	PubChem[2]
XLogP3	3.3	LookChem[1]
Hydrogen Bond Donor Count	0	LookChem[1]
Hydrogen Bond Acceptor Count	0	LookChem[1]
Rotatable Bond Count	4	LookChem[1]
Exact Mass	209.935061	LookChem[1]
Complexity	63.4	LookChem[1]

Chemical Suppliers

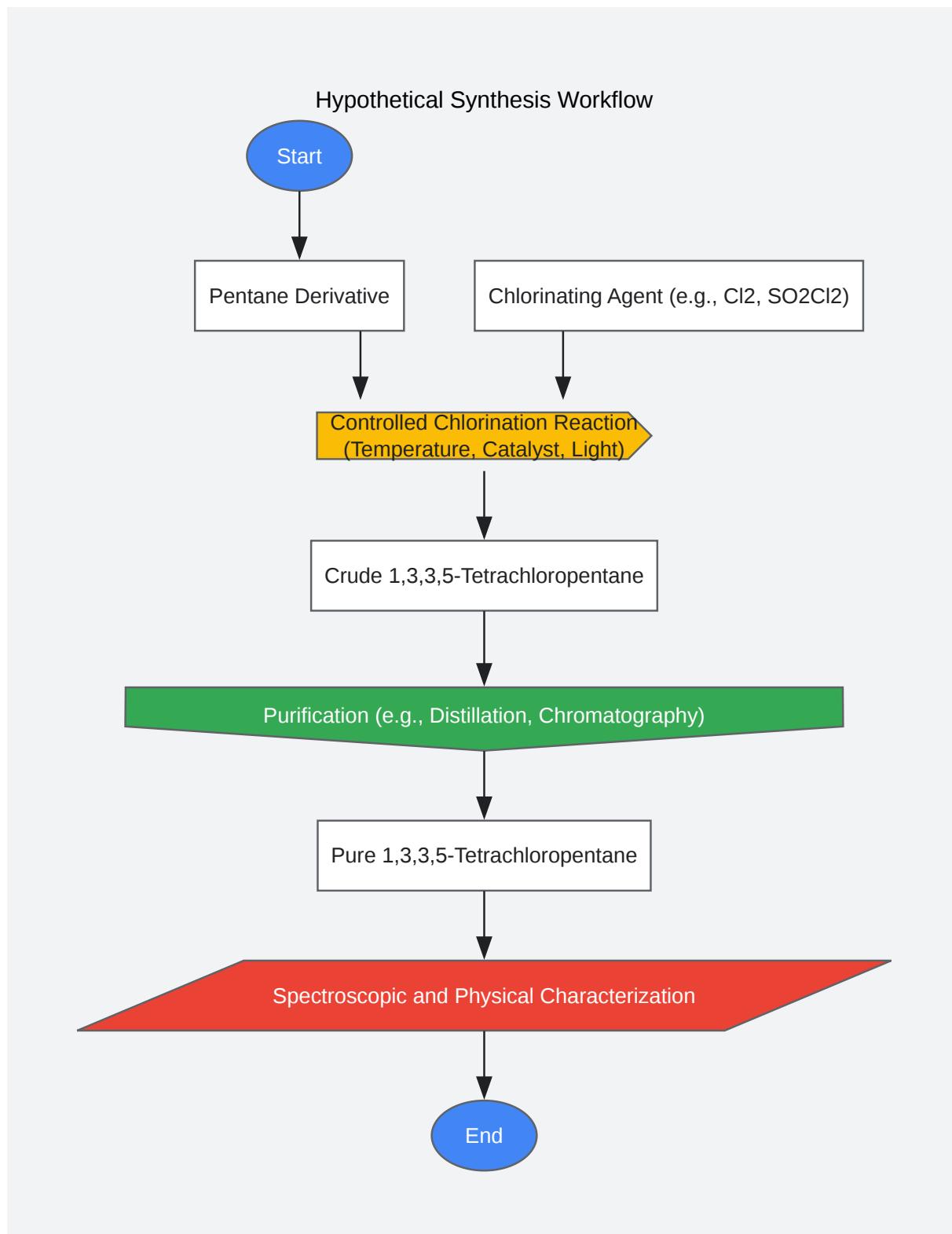
While LookChem indicates that **1,3,3,5-Tetrachloropentane** has achieved commercial mass production, a definitive list of current suppliers is not readily available in public databases.[1] Researchers interested in procuring this chemical are advised to perform targeted searches on chemical supplier platforms using the CAS number (24616-07-7).

Synthesis and Characterization

Synthesis

Specific, detailed experimental protocols for the synthesis of **1,3,3,5-Tetrachloropentane** are not available in the reviewed literature. However, based on the synthesis of similar chlorinated alkanes, a hypothetical synthesis pathway could involve the chlorination of a pentane

derivative. The following diagram illustrates a generalized workflow for such a chemical synthesis.

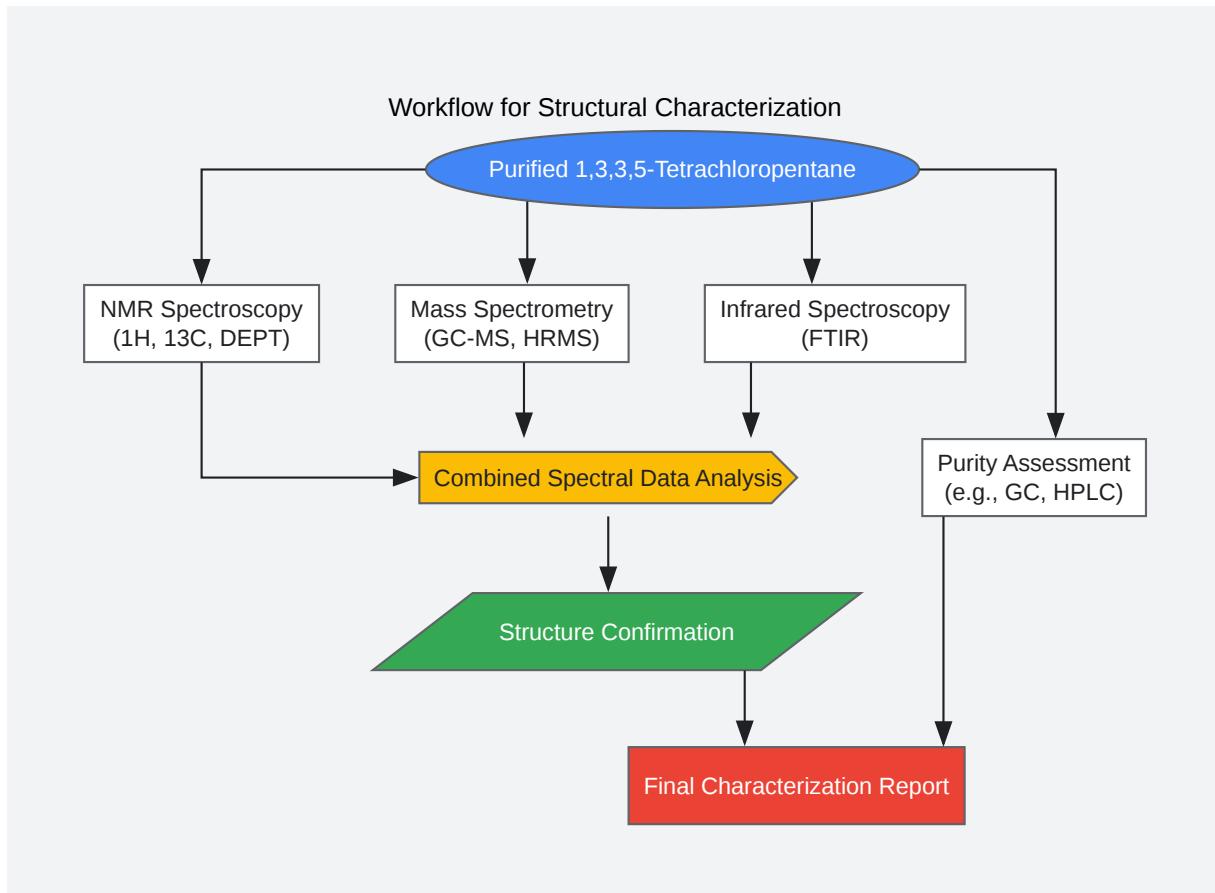


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A generalized workflow for chemical synthesis.

Structural Characterization

Following synthesis and purification, the structure of **1,3,3,5-Tetrachloropentane** would be confirmed using a suite of analytical techniques. PubChem indicates the availability of spectral data for this compound.[\[2\]](#) A typical workflow for structural elucidation is presented below.

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A standard workflow for chemical structure confirmation.

Applications and Experimental Protocols

There is a notable lack of specific information in the scientific literature regarding the applications of **1,3,3,5-Tetrachloropentane** in research, drug development, or as an industrial intermediate. While related compounds like 1,3,5-trichloropentane are used in organic synthesis and as intermediates for agrochemicals, similar roles for the title compound are not documented.^[3]

Due to the absence of documented applications, no specific experimental protocols involving **1,3,3,5-Tetrachloropentane** can be provided at this time.

Safety and Handling

A specific Safety Data Sheet (SDS) for **1,3,3,5-Tetrachloropentane** was not found in the search results. However, based on the general hazards of chlorinated hydrocarbons, the following precautions should be taken when handling this and similar compounds. It is imperative to consult a comprehensive, up-to-date SDS from the supplier before use.

General Safety Recommendations:

- Handling: Use in a well-ventilated area, preferably in a chemical fume hood. Avoid contact with skin, eyes, and clothing. Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place away from incompatible materials.
- First Aid:
 - If inhaled: Move to fresh air.
 - In case of skin contact: Immediately wash with plenty of water.
 - In case of eye contact: Rinse thoroughly with plenty of water.
 - If swallowed: Do NOT induce vomiting. Seek immediate medical attention.

Conclusion

1,3,3,5-Tetrachloropentane is a chemical compound for which basic identifying and computed property data are available. However, a significant gap exists in the public domain concerning its specific suppliers, detailed synthesis protocols, experimental applications, and measured physical properties. Researchers and professionals are advised to exercise caution and seek more detailed information directly from any identified suppliers.

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References

- 1. 1,3,3,5-Tetrachloropentane | lookchem [lookchem.com]
- 2. 1,3,3,5-Tetrachloropentane | C5H8Cl4 | CID 12518324 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Buy 1,3,5-Trichloropentane | 74216-76-5 [smolecule.com]
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